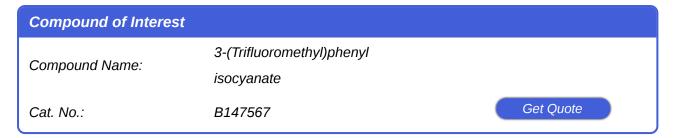


Technical Guide: Physical Properties of 3-(Trifluoromethyl)phenyl Isocyanate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Trifluoromethyl)phenyl isocyanate (CAS No. 329-01-1) is a specialty chemical widely utilized in the synthesis of pharmaceuticals, agrochemicals, and other complex organic molecules. Its structure, featuring a trifluoromethyl group on the phenyl ring, imparts unique electronic properties, influencing its reactivity and the characteristics of its derivatives. This document provides a comprehensive overview of the key physical properties of **3-(Trifluoromethyl)phenyl isocyanate**, along with detailed experimental protocols for their determination, to support its application in research and development.

Core Physical Properties

The physical characteristics of **3-(Trifluoromethyl)phenyl isocyanate** are crucial for its handling, storage, and application in chemical synthesis. A summary of these properties is presented below.



Property	Value
Molecular Formula	C ₈ H ₄ F ₃ NO[1]
Molecular Weight	187.12 g/mol [1][2]
Appearance	Colorless to light yellow liquid[3]
Melting Point	-26 °C[3]
Boiling Point	54 °C at 11 mmHg[2][3]
Density	1.359 g/mL at 25 °C[2][3]
Refractive Index (n20/D)	1.467[2][3]
Vapor Pressure	2.44 psi at 20 °C[2]
Flash Point	58 °C (closed cup)[2]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standard laboratory procedures for measuring the key physical properties of liquid organic compounds like **3-(Trifluoromethyl)phenyl isocyanate**.

Boiling Point Determination (Thiele Tube Method)

The boiling point is a critical indicator of a liquid's volatility. The Thiele tube method is a common and efficient technique for its determination.[4][5]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)



- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating fluid

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add a small amount of **3-(Trifluoromethyl)phenyl isocyanate** to the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, immersing the sample and thermometer bulb in the oil.
- Gently heat the side arm of the Thiele tube. This will create convection currents that ensure uniform heating of the oil bath.
- As the temperature approaches the boiling point, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[4] Record this temperature.

Melting Point Determination

For compounds that are solid at or near room temperature, or for determining the freezing point of a liquid, a melting point apparatus is used. Given the low melting point of **3- (Trifluoromethyl)phenyl isocyanate**, a cryo-bath would be necessary.

Apparatus:



- Melting point apparatus with a cooling stage or a cryo-bath
- Capillary tubes (sealed at one end)
- Calibrated low-temperature thermometer

Procedure:

- Introduce a small amount of the solidified sample into a capillary tube.
- Place the capillary tube in the sample holder of the melting point apparatus.
- Cool the apparatus to a temperature well below the expected melting point.
- Slowly and steadily increase the temperature (a rate of 1-2 °C per minute is recommended near the melting point).
- Observe the sample closely. Record the temperature at which the first signs of melting are observed and the temperature at which the sample becomes completely liquid. This range is the melting point.[6]

Density Measurement (Pycnometer Method)

Density is a fundamental property that relates a substance's mass to its volume. A pycnometer provides a precise method for this measurement.[7]

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance
- Constant temperature water bath

Procedure:

• Clean and dry the pycnometer thoroughly and record its mass (m1).



- Fill the pycnometer with distilled water and place it in a constant temperature bath (e.g., 25
 °C) until it reaches thermal equilibrium.
- Ensure the water level is at the mark on the capillary, removing any excess.
- Dry the outside of the pycnometer and weigh it (m₂).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **3-(Trifluoromethyl)phenyl isocyanate** and repeat the thermal equilibration in the water bath.
- Adjust the liquid level to the mark, dry the exterior, and weigh the pycnometer (m₃).
- The density is calculated using the known density of water at the experimental temperature.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a valuable tool for identification and purity assessment.[8][9]

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Light source (typically a sodium lamp, 589 nm)
- Dropper

Procedure:

- Ensure the prisms of the refractometer are clean and dry.
- Calibrate the instrument using a standard of known refractive index, such as distilled water.
 [10]



- Place a few drops of 3-(Trifluoromethyl)phenyl isocyanate onto the surface of the measuring prism.
- · Close the prisms gently.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- If color fringes are present, adjust the compensator to eliminate them.
- Read the refractive index value from the instrument's scale. Record the temperature at which the measurement was taken.

Solubility Determination

Understanding a compound's solubility in various solvents is crucial for its use in reactions and purifications. A general qualitative procedure is as follows.

Apparatus:

- Small test tubes
- Vortex mixer
- A selection of common laboratory solvents (e.g., water, ethanol, acetone, toluene, hexane, dichloromethane, dimethyl sulfoxide)

Procedure:

- Place a small, measured amount (e.g., 10 mg) of **3-(Trifluoromethyl)phenyl isocyanate** into a series of test tubes.
- To each tube, add a small, measured volume (e.g., 0.5 mL) of a different solvent.
- Agitate the mixture vigorously using a vortex mixer for a set period (e.g., 1-2 minutes).[11]
- Visually inspect the mixture to determine if the compound has dissolved completely.



- If the compound is insoluble, the solvent can be added in increments until dissolution is observed, or the mixture can be gently warmed to assess temperature effects on solubility.
 [12]
- Record the solubility as soluble, partially soluble, or insoluble for each solvent at the tested concentration and temperature. Note that isocyanates are reactive with protic solvents like water and alcohols.

Synthesis Workflow

3-(Trifluoromethyl)phenyl isocyanate is typically synthesized from its corresponding aniline precursor, 3-(trifluoromethyl)aniline. A common laboratory and industrial method involves the reaction with phosgene or a phosgene equivalent like triphosgene.



Reactants Triphosgene (Phosgene Equivalent) Reaction Phosgenation Reaction Products & Purification Crude Product Mixture Purification (e.g., Distillation) 3-(Trifluoromethyl)phenylsocyanate

General Synthesis of 3-(Trifluoromethyl)phenyl Isocyanate

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Caption: General synthesis workflow for **3-(Trifluoromethyl)phenyl Isocyanate**.

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